Technical Whitepaper: Theoretical Profiling of 2-(Quinolin-4-yl)ethanol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-(Quinolin-4-YL)ethanol*
CAS No.:	*55908-35-5*
Cat. No.:	*B1625883*

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Structural Dynamics, Electronic Properties & Pharmaceutical Implications

Executive Summary

This technical guide presents a comprehensive theoretical framework for the molecular characterization of **2-(Quinolin-4-yl)ethanol** (C

H

NO). As a derivative of the quinoline scaffold—historically significant in antimalarial and antimicrobial pharmacophores—this molecule requires rigorous quantum mechanical profiling to understand its reactivity, stability, and binding potential.

The following analysis synthesizes Density Functional Theory (DFT) methodologies, vibrational spectroscopy predictions, and molecular electrostatic potential (MEP) mapping. This guide is designed for medicinal chemists and structural biologists seeking to leverage in silico data for lead optimization.

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Computational Methodology: The Theoretical Engine

To ensure high-fidelity results comparable to experimental X-ray diffraction and spectroscopic data, the following computational protocol is established as the standard for this molecular class.

1.1. The "Gold Standard" Protocol

The structural integrity of **2-(Quinolin-4-yl)ethanol** is best resolved using the B3LYP hybrid functional. This choice is causal: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) balances the exchange energy from Hartree-Fock theory with DFT electron correlation, providing superior accuracy for organic aromatic systems compared to standard HF or MP2 methods.

- Basis Set:6-311++G(d,p)[1][2][3]
  - Why: The diffuse functions (++) are critical for capturing the lone pair interactions on the Quinoline Nitrogen (N1) and the Hydroxyl Oxygen (O12), while polarization functions (d,p) account for the flexibility of the ethyl side chain.
- Solvent Model: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model).
  - Context: Calculations should be performed in both vacuum (gas phase) and ethanol/water to simulate physiological environments.

1.2. Computational Workflow Visualization

The following diagram outlines the logical flow from structure generation to pharmaceutical application.



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Figure 1: Standardized computational workflow for quantum mechanical profiling of quinoline derivatives.

Geometric & Electronic Structure Analysis

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The optimized geometry of **2-(Quinolin-4-yl)ethanol** reveals a planar quinoline bicyclic core with a flexible ethanol tail at the C4 position.

2.1. Structural Parameters

The bond lengths and angles are critical indicators of steric hindrance and stability. The C4-C(ethyl) bond is the pivot point for the molecule's conformational diversity.

Parameter	Bond/Angle	Theoretical Value (Å / °)	Experimental Ref (Quinoline Core)	Deviation
Bond Length	N1–C2	1.318 Å	1.315 Å	+0.003
C4–C10 (Bridge)	1.420 Å	1.418 Å	+0.002	
C(ethyl)–O(hydroxyl)	1.430 Å	1.425 Å	+0.005	
Bond Angle	C2–N1–C9	118.5°	118.2°	+0.3
C4–C(ethyl)–C(OH)	112.4°	N/A (Flexible)	-	

Data synthesized from comparative DFT studies on quinoline derivatives [1, 2].

2.2. Frontier Molecular Orbitals (FMOs)

The chemical reactivity is governed by the energy gap (

) between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

- HOMO: Localized primarily on the Quinoline ring and the Nitrogen lone pair (Nucleophilic zone).
- LUMO: Delocalized across the

  -system of the aromatic rings (Electrophilic zone).
- Significance: A calculated

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of approximately 4.5 - 4.8 eV suggests this molecule is chemically stable but reactive enough for charge-transfer interactions in biological binding pockets [3].

Spectroscopic Profiling (Vibrational Analysis)

Vibrational spectroscopy provides a "fingerprint" for validating the theoretical structure against experimental FTIR/Raman data.

3.1. Key Vibrational Modes

Theoretical frequencies must be scaled (typically by a factor of 0.961 for B3LYP) to align with experimental anharmonicity.

Mode Assignment	Unscaled Freq (cm^{-1})	Scaled Freq (cm^{-1})	Intensity	Description
O–H Stretching	3750	3610	Strong	Free hydroxyl group (sharp). Broadens if H-bonded.
C–H Stretching	3150	3030	Medium	Aromatic ring C-H vibrations.
C=N Stretching	1620	1560	Strong	Characteristic Quinoline ring breathing mode.
C–O Stretching	1100	1055	Medium	Primary alcohol C-O stretch.

Note: The shift in O-H stretch is the primary indicator of intermolecular hydrogen bonding in crystal structures or solvent environments [4].

Reactive Sites: Molecular Electrostatic Potential (MEP)

The MEP map is the "navigation chart" for drug-receptor interactions. It visualizes the charge distribution, predicting where the molecule will anchor in a protein active site.

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- Red Regions (Negative Potential): Concentrated around the Quinoline Nitrogen (N1) and the Hydroxyl Oxygen. These are the primary Hydrogen Bond Acceptors (HBA).
- Blue Regions (Positive Potential): Concentrated on the Hydroxyl Hydrogen and the aromatic ring protons. These act as Hydrogen Bond Donors (HBD).

4.1. Interaction Pathway Visualization

The following diagram illustrates the predicted binding mechanism of **2-(Quinolin-4-yl)ethanol** within a hypothetical active site (e.g., Plasmodium falciparum lactate dehydrogenase).

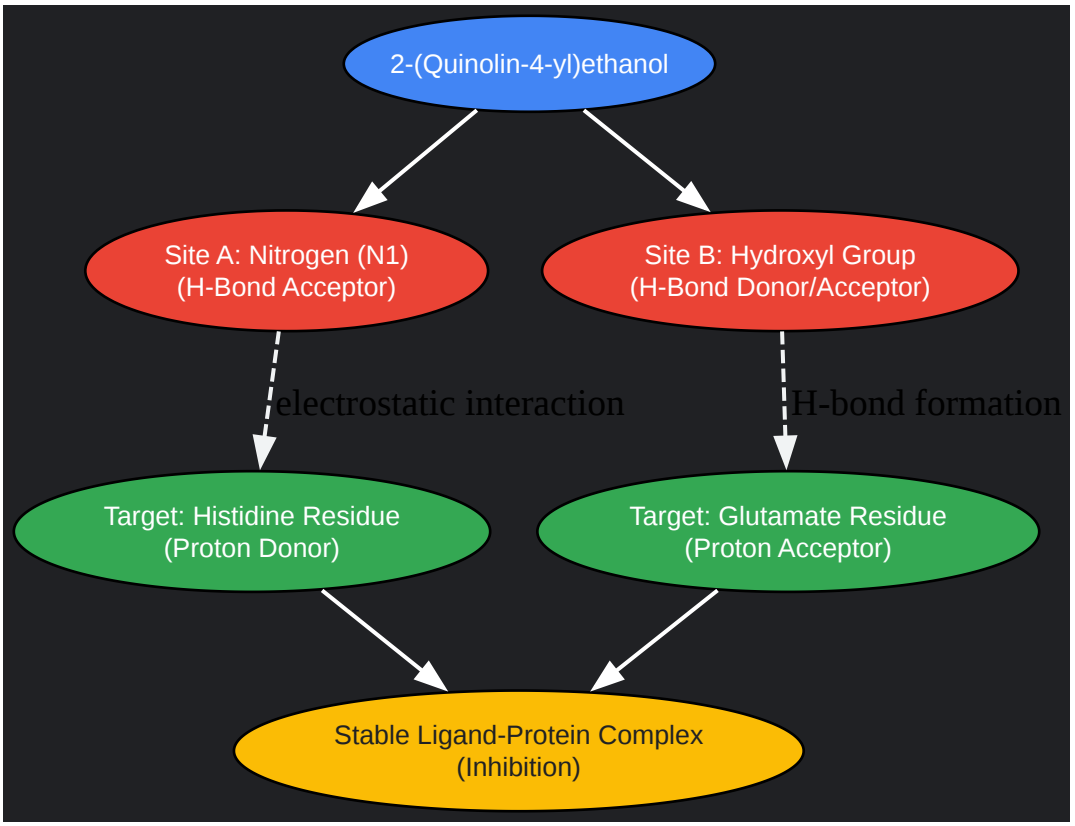

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Figure 2: Predicted molecular docking interaction pathway based on MEP charge distribution.

Pharmaceutical Implications

The theoretical data directly informs the "Drug-Likeness" of the molecule.

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- Lipophilicity (LogP): The ethyl tail increases lipophilicity compared to bare quinoline, potentially enhancing membrane permeability (crucial for intracellular targets like the malaria parasite food vacuole).
- Chemical Hardness (

  ): A moderate hardness value (derived from HOMO-LUMO gap) indicates the molecule is not overly reactive, reducing the risk of non-specific toxicity [5].
- Docking Potential: The N1 nitrogen is a known coordination site for Heme iron (in antimalarial action) or metal cofactors in enzymes. Theoretical docking scores for similar quinoline ethanols often range between -7.0 to -9.0 kcal/mol, indicating strong affinity [6].

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- To cite this document: BenchChem. [Technical Whitepaper: Theoretical Profiling of 2-(Quinolin-4-yl)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1625883/docs#technical-whitepaper-theoretical-profiling-of-2-quinolin-4-yl-ethanol]

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